

Safety and handling of 2-amino-3-methoxybenzyl alcohol

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Compound of Interest

Compound Name:	(2-Amino-3-methoxyphenyl)methanol
Cat. No.:	B151028

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Compound Identification and Physicochemical Profile

2-Amino-3-methoxybenzyl alcohol, also known as **(2-amino-3-methoxyphenyl)methanol**, is an aromatic amino alcohol.^[1] Its molecular structure contains a primary amine, a methoxy ether, and a primary alcohol functional group attached to a benzene ring. This combination of functional groups makes it a reactive and versatile intermediate in synthetic chemistry. A thorough understanding of its physical properties is the first step toward safe handling.

Table 1-1: Physicochemical and Structural Identifiers

Property	Value	Source
IUPAC Name	(2-amino-3-methoxyphenyl)methanol	[1]
CAS Number	205877-13-0	[1]
Molecular Formula	C ₈ H ₁₁ NO ₂	[1]
Molecular Weight	153.18 g/mol	[1]
Appearance	Assumed to be a solid, based on related compounds.	

| Synonyms | (2-Amino-3-methoxy-phenyl)-methanol, 2-amino-3-methoxybenzyl alcohol |[\[1\]](#) |

Hazard Identification and Toxicological Assessment

While specific toxicological data for 2-amino-3-methoxybenzyl alcohol is not extensively documented, a hazard assessment can be reliably extrapolated from data on structurally analogous compounds, such as 2-amino-3-methylbenzyl alcohol and various methoxybenzyl alcohols. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Classification (Inferred)

- Skin Irritation (Category 2): Similar benzyl alcohol derivatives are known to cause skin irritation.[\[2\]](#)[\[3\]](#)
- Eye Irritation (Category 2A): Causes serious eye irritation.[\[2\]](#)[\[3\]](#) Direct contact with the eyes can cause redness, pain, and potential damage if not promptly addressed.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation if inhaled as a dust or aerosol.[\[4\]](#)

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[\[5\]](#)[\[6\]](#) This compound is not listed by IARC, NTP, or OSHA as a carcinogen.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory to minimize exposure risk. The causality behind these recommendations is to create physical barriers between the researcher and the chemical, preventing contact and inhalation.

Engineering Controls:

- Fume Hood: All handling of solid 2-amino-3-methoxybenzyl alcohol and its solutions must be conducted in a properly functioning chemical fume hood. This is the primary line of defense to prevent inhalation of dusts or vapors.

- Safety Shower & Eyewash Station: Ensure that a safety shower and eyewash station are readily accessible and unobstructed in the immediate work area.[4][6]

Personal Protective Equipment (PPE):

- Hand Protection: Wear nitrile or neoprene gloves that have been inspected for integrity prior to use. Use proper glove removal technique to avoid skin contact.
- Eye and Face Protection: Chemical safety goggles or a full-face shield are required to prevent eye contact from splashes or airborne particles.[4]
- Skin and Body Protection: A flame-resistant lab coat must be worn and fully buttoned. Ensure that skin is not exposed, particularly at the wrists.
- Respiratory Protection: For situations where dust may be generated outside of a fume hood (e.g., large-scale transfers or spill cleanup), a NIOSH-approved respirator with a P95 or P100 particle filter is recommended.[5]

Safe Handling, Storage, and Disposal Protocols

Adherence to strict protocols for handling and storage is critical for maintaining the integrity of the compound and ensuring laboratory safety.

Handling Protocol:

- Preparation: Before handling, confirm that all required PPE is in place and the fume hood is operational.
- Weighing: When weighing the solid, perform the task in the fume hood or a ventilated balance enclosure to minimize the risk of inhaling fine particulates. Use anti-static weigh boats or paper.
- Solution Preparation: Add the solid to the solvent slowly and deliberately. If preparing a solution, be aware of potential exothermic reactions, although none are specifically documented for this compound.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even after removing gloves.[3][4] Decontaminate the work surface and any equipment used.

Storage Conditions:

- Store in a cool, dry, and well-ventilated place away from direct sunlight.[4][5]
- Keep the container tightly closed to prevent moisture absorption and contamination.[4]
- Incompatible Materials: Store away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4][7]

Waste Disposal:

- Dispose of waste material and contaminated packaging in accordance with all applicable local, state, and federal regulations.[2]
- Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance. Do not dispose of down the drain.[2][5]

First Aid and Emergency Procedures

Immediate and appropriate first aid is crucial in the event of an exposure.

Table 5-1: First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.	[4][5][6]
Skin Contact	Immediately flush the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.	[2][5][6]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[4][5][6]

| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink 2-4 cupfuls of water or milk. Call a physician or poison control center immediately. |[4][5][6] |

Spill and Fire Procedures:

- Spill: In case of a small spill, evacuate non-essential personnel. Wearing full PPE, carefully sweep up the solid material, avoiding dust generation.[5] Place it in a suitable, closed container for disposal. Clean the spill area thoroughly.
- Fire: Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam to extinguish a fire.[4][5] Firefighters should wear self-contained breathing apparatus (SCBA)

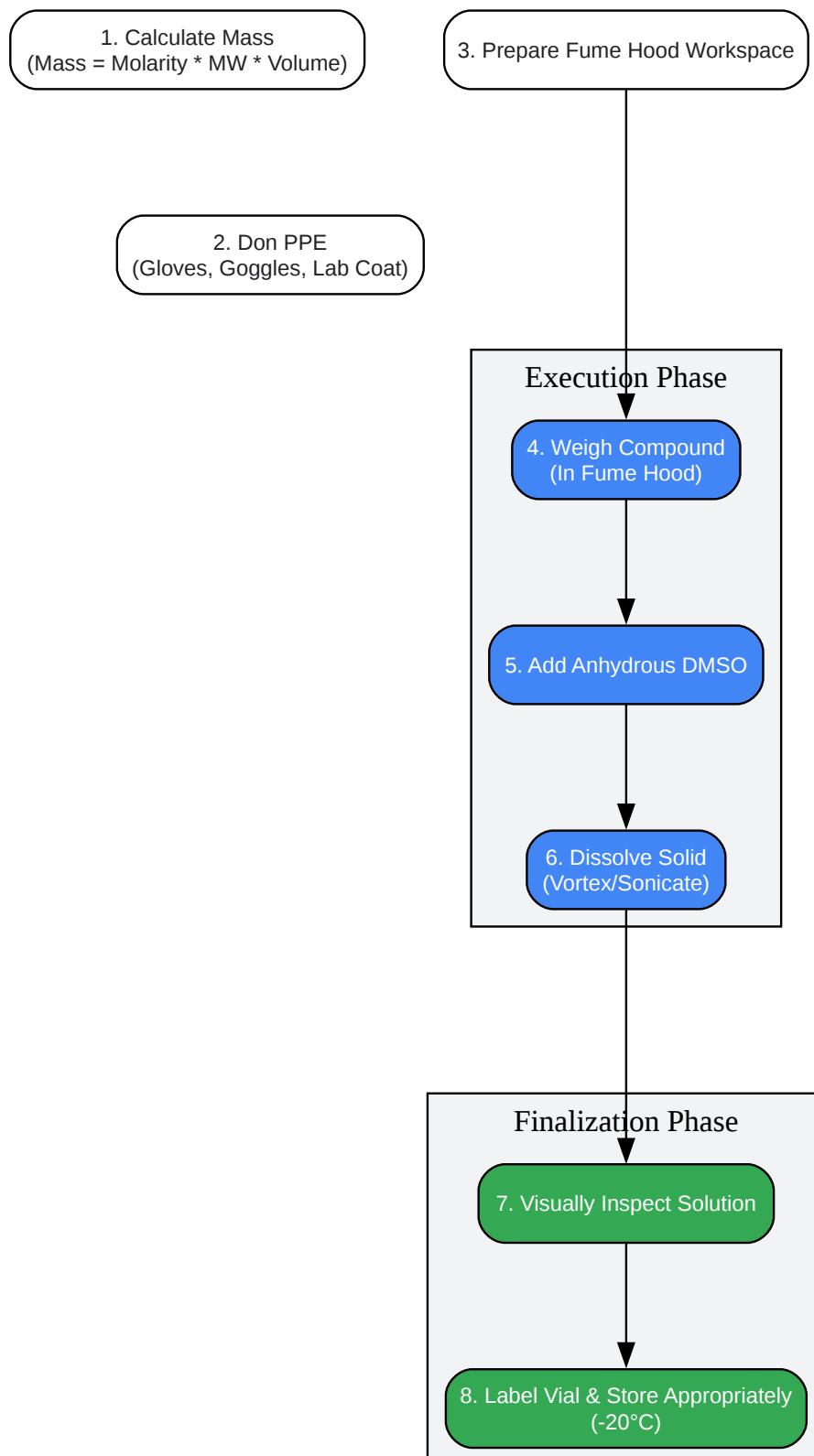
and full protective gear.[\[5\]](#)

Experimental Workflow: Preparation of a Stock Solution

This section provides a self-validating protocol for the accurate preparation of a stock solution, a common procedure in a research setting. The workflow emphasizes safety and accuracy at each step.

Protocol: Preparation of a 100 mM Stock Solution in DMSO

- **Pre-Calculation:** Calculate the required mass of 2-amino-3-methoxybenzyl alcohol for the desired volume of 100 mM solution. (Mass = 0.1 mol/L * 153.18 g/mol * Target Volume in L).
- **Setup:** Don all required PPE (gloves, safety goggles, lab coat). Perform all subsequent steps in a chemical fume hood.
- **Weighing:** Tare a clean, dry vial on an analytical balance. Carefully add the calculated mass of the compound to the vial. Record the exact mass.
- **Solvent Addition:** Using a calibrated pipette, add the required volume of anhydrous DMSO to the vial.
- **Dissolution:** Cap the vial securely and vortex or sonicate at room temperature until the solid is completely dissolved. Visually inspect for any remaining particulates.
- **Labeling and Storage:** Clearly label the vial with the compound name, exact concentration, solvent, date, and your initials. Store at the appropriate temperature as determined by stability studies, typically at -20°C for long-term storage.

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Caption: Workflow for preparing a stock solution.

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